

A Technical Comparison of Chloropentafluoroethane (R-115) and Its Modern Alternatives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chloropentafluoroethane

Cat. No.: B1202741

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For the attention of researchers, scientists, and drug development professionals, this in-depth technical guide provides a comprehensive comparison of the phased-out refrigerant **chloropentafluoroethane** (R-115) with contemporary alternatives. This document outlines the key physicochemical properties, environmental impacts, and safety considerations of these substances. Furthermore, it details standardized experimental protocols for the evaluation of refrigerant performance and presents visual workflows and classifications to aid in comprehension.

Chloropentafluoroethane, also known as R-115, is a chlorofluorocarbon (CFC) that was once widely used in refrigeration applications. However, due to its significant contribution to ozone layer depletion and its high global warming potential, its production and use have been largely discontinued under the Montreal Protocol.^[1] This has necessitated the adoption of alternative refrigerants with more favorable environmental profiles. This guide serves to compare R-115 with its replacements, focusing on the technical data crucial for informed decision-making in research and development settings.

Core Properties of Refrigerants: A Comparative Analysis

The selection of a refrigerant is a multi-faceted process, balancing thermodynamic efficiency with environmental and safety considerations. The following tables summarize the key

quantitative data for **chloropentafluoroethane** and a range of its alternatives, including hydrofluorocarbons (HFCs), hydrofluoroolefins (HFOs), and natural refrigerants.

Table 1: Physicochemical and Environmental Properties

Refrigerant	Chemical Formula	Molar Mass (g/mol)	Boiling Point (°C)	Critical Temp. (°C)	Critical Pressure (MPa)	ODP ¹	GWP ²
Chloropentafluoroethane (R-115)	C ₂ ClF ₅	154.47	-39.1	79.95	3.13	0.400[2]	7670[3]
HFCs							
R-134a	CH ₂ FCF ₃	102.03	-26.1	101.1	4.06	0	1430
R-404A	Blend ³	97.6	-46.5	72.1	3.73	0	3922[4]
R-407C	Blend ⁴	86.2	-43.8	86.0	4.63	0	1774[4]
R-410A	Blend ⁵	72.58	-51.4	72.1	4.90	0	2088[4]
HFOs							
R-1234yf	C ₃ H ₂ F ₄	114.04	-29.5	94.7	3.38	0	<1[5]
R-1234ze(E)	C ₃ H ₂ F ₄	114.04	-19.0	109.4	3.64	0	7[6]
Natural Refrigerants							
Ammonia (R-717)	NH ₃	17.03	-33.3	132.4	11.3	0	0[7][8]
Carbon Dioxide (R-744)	CO ₂	44.01	-78.5 ⁶	31.1	7.38	0	1[7][8]
Propane (R-290)	C ₃ H ₈	44.1	-42.1	96.7	4.25	0	3[9]

Isobutan							
e (R-600a)	C ₄ H ₁₀	58.12	-11.7	134.7	3.64	0	3[9]

¹Ozone Depletion Potential (ODP): An index that quantifies the potential of a substance to deplete the stratospheric ozone layer relative to trichlorofluoromethane (R-11). ²Global

Warming Potential (GWP): A measure of how much heat a greenhouse gas traps in the atmosphere over a specific time horizon, relative to carbon dioxide.[10] ³R-404A is a blend of R-125 (44%), R-143a (52%), and R-134a (4%).[4] ⁴R-407C is a blend of R-32 (23%), R-125 (25%), and R-134a (52%).[4] ⁵R-410A is a blend of R-32 (50%) and R-125 (50%).[4]

⁶Sublimation point.

Table 2: Safety and Classification

Refrigerant	ASHRAE Safety Group ⁷	Flammability	Toxicity
Chloropentafluoroethane (R-115)	A1	Non-flammable	Lower
<hr/>			
HFCs			
R-134a	A1	Non-flammable	Lower
R-404A	A1[11]	Non-flammable	Lower
R-407C	A1[11]	Non-flammable	Lower
R-410A	A1[11]	Non-flammable	Lower
<hr/>			
HFOs			
R-1234yf	A2L[5]	Mildly flammable	Lower
R-1234ze(E)	A2L	Mildly flammable	Lower
<hr/>			
Natural Refrigerants			
Ammonia (R-717)	B2L[7]	Mildly flammable	Higher
Carbon Dioxide (R-744)	A1[7]	Non-flammable	Lower
Propane (R-290)	A3	Highly flammable	Lower
Isobutane (R-600a)	A3	Highly flammable	Lower
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⁷ASHRAE Standard 34 classifies refrigerants based on their toxicity and flammability.[1][3][12]

'A' denotes lower toxicity and 'B' denotes higher toxicity. The numeral indicates the flammability, with 1 being non-flammable, 2L being mildly flammable, 2 being flammable, and 3 being highly flammable.[1][12]

Experimental Protocols for Refrigerant Performance Evaluation

The characterization of refrigerant performance is essential for system design and optimization. Standard experimental procedures involve the use of a vapor-compression refrigeration cycle test rig. Key performance indicators include the coefficient of performance (COP), cooling capacity, and isentropic efficiency of the compressor.

A typical experimental setup consists of a compressor, a condenser, a thermal expansion valve, and an evaporator.^[13] Instrumentation is critical for accurate measurements and includes pressure transducers and temperature sensors (thermocouples or resistance temperature detectors) at the inlet and outlet of each major component. A flow meter measures the refrigerant mass flow rate, and a wattmeter measures the power consumption of the compressor.^[14]

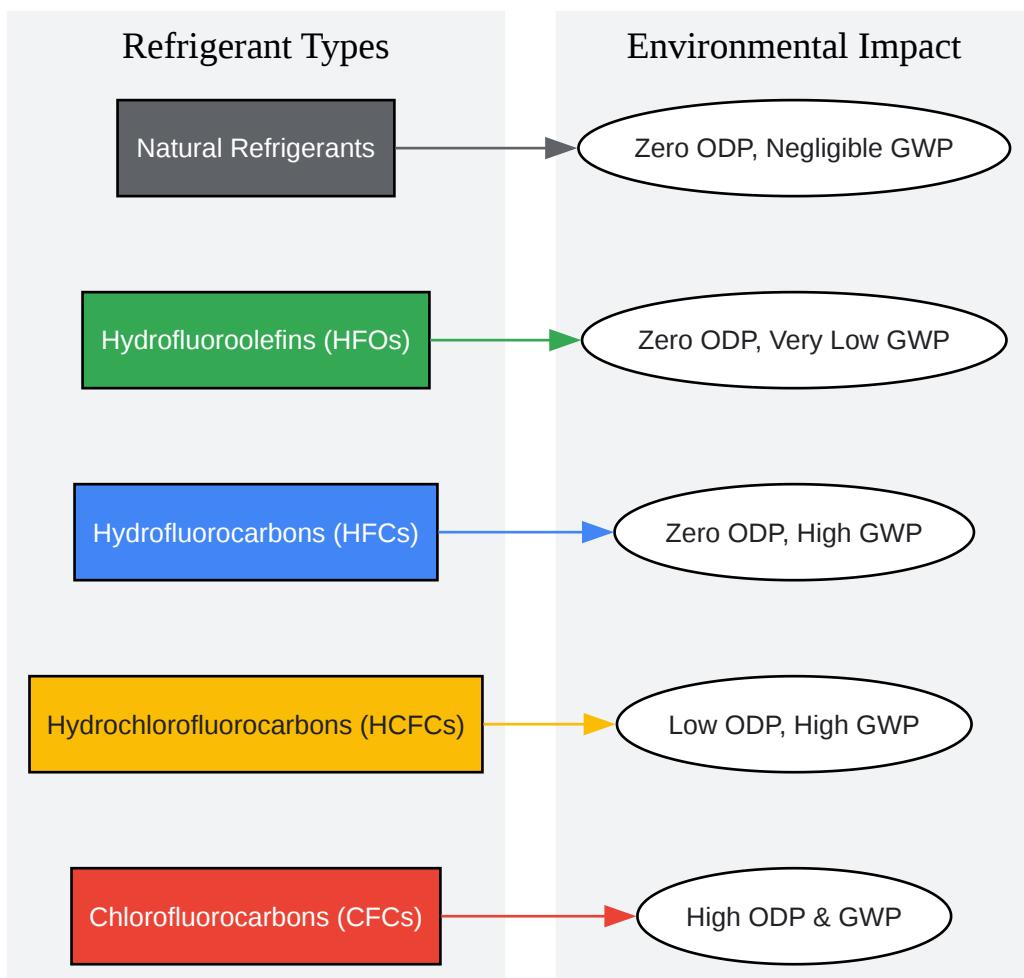
Methodology:

- **System Charging and Stabilization:** The system is charged with the refrigerant under investigation. The system is then allowed to run until it reaches a steady state, characterized by stable temperatures and pressures throughout the cycle.
- **Data Acquisition:** Once the system is stable, data from all sensors are recorded. This includes temperatures and pressures at the four key points of the cycle (compressor inlet and outlet, condenser outlet, and evaporator outlet), the refrigerant mass flow rate, and the compressor power input.
- **Varying Operating Conditions:** To fully characterize the refrigerant, experiments are repeated under a range of operating conditions. This typically involves varying the evaporator and condenser temperatures to simulate different ambient and cooling load conditions.^[15] For variable-speed compressors, the compressor speed is also varied.^[15]
- **Calculation of Performance Metrics:**
 - **Cooling Capacity (\dot{Q}_e):** Calculated as the product of the refrigerant mass flow rate (\dot{m}) and the change in enthalpy across the evaporator ($h_1 - h_4$).
 - **Compressor Power Input (\dot{W}_k):** Measured directly by the wattmeter.
 - **Coefficient of Performance (COP):** The ratio of the cooling capacity to the compressor power input ($COP = \dot{Q}_e / \dot{W}_k$).

- Isentropic Efficiency (η_s): The ratio of the isentropic work of compression to the actual work of compression, calculated using the measured pressures and temperatures and the thermodynamic properties of the refrigerant.

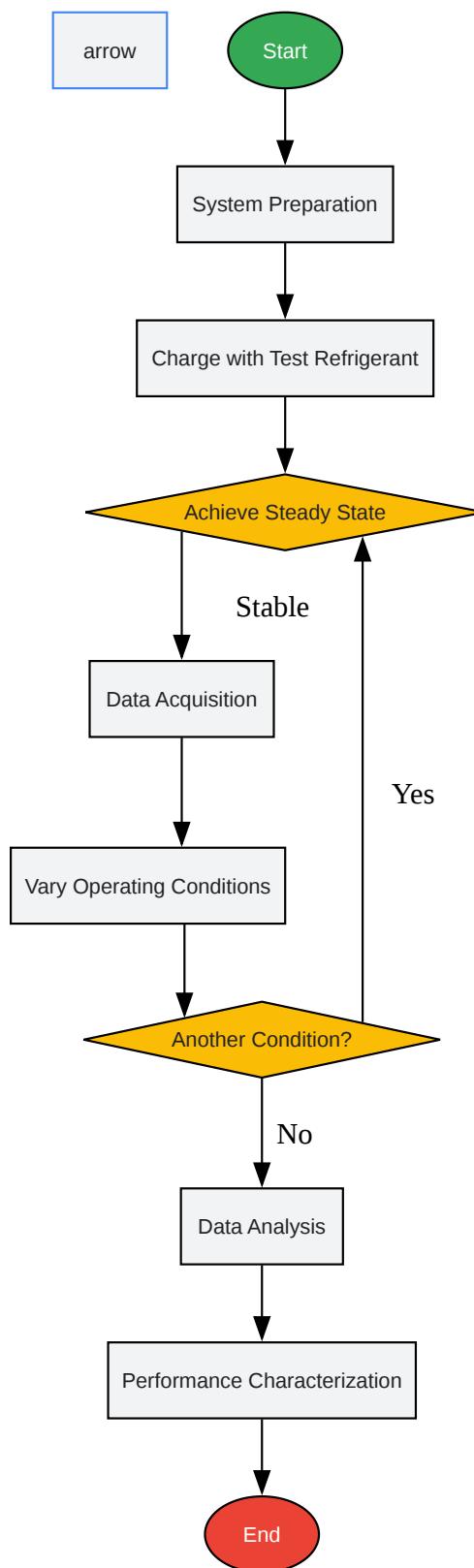
Visualizing Refrigerant Relationships and Experimental Workflows

To further elucidate the relationships between different refrigerant types and the process of their evaluation, the following diagrams are provided.



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Classification of refrigerants and their environmental impact.



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A typical experimental workflow for refrigerant performance evaluation.

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- To cite this document: BenchChem. [A Technical Comparison of Chloropentafluoroethane (R-115) and Its Modern Alternatives]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1202741#comparing-chloropentafluoroethane-with-alternative-refrigerants>]

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